

A Comparative Guide to the Electrophilicity of Pentafluorophenyl Boranes

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Compound of Interest

Compound Name: *Bis(pentafluorophenyl)borane*

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The electrophilicity of boranes is a critical parameter influencing their reactivity and catalytic activity. Tris(pentafluorophenyl)borane, $B(C_6F_5)_3$, is a cornerstone Lewis acid in various chemical transformations due to the strong electron-withdrawing nature of its pentafluorophenyl groups.^{[1][2]} This guide provides a comparative analysis of the electrophilicity of $B(C_6F_5)_3$ and other related pentafluorophenyl boranes, supported by experimental and computational data. Understanding the relative electrophilic strengths of these boranes is crucial for optimizing existing synthetic methodologies and for the rational design of new catalytic systems.

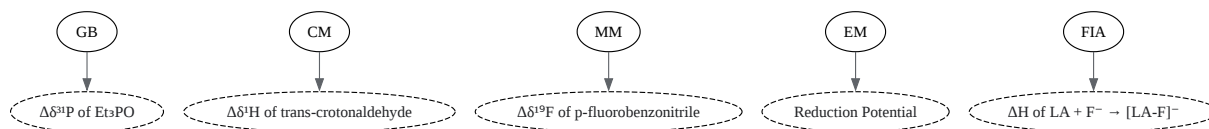
Quantitative Comparison of Electrophilicity

The Lewis acidity, a measure of electrophilicity, of various pentafluorophenyl boranes has been quantified using several experimental and computational methods. The following table summarizes key data from the Gutmann-Beckett method and Fluoride Ion Affinity (FIA) calculations, two of the most widely accepted scales for determining Lewis acidity.^{[3][4]}

Compound	Method	Lewis Acidity Value	Reference
B(C ₆ F ₅) ₃	Gutmann-Beckett ($\Delta\delta^{31}\text{P}$ in ppm)	23.6	[5]
Fluoride Ion Affinity (FIA in kJ/mol)	448	[6]	
HB(C ₆ F ₅) ₂ (Piers' Borane)	Gutmann-Beckett ($\Delta\delta^{31}\text{P}$ in ppm)	28.6	[5]
Fluoride Ion Affinity (FIA in kJ/mol)	Not Found		
B(C ₆ F ₅) ₂ (C ₆ Cl ₅)	Gutmann-Beckett ($\Delta\delta^{31}\text{P}$ in ppm)	22.1	[7][8]
Fluoride Ion Affinity (FIA in kJ/mol)	Not Found		
B(C ₆ F ₅)(C ₆ Cl ₅) ₂	Gutmann-Beckett ($\Delta\delta^{31}\text{P}$ in ppm)	19.8	[7][8]
Fluoride Ion Affinity (FIA in kJ/mol)	Not Found		
B(OC ₆ F ₅) ₃	Gutmann-Beckett ($\Delta\delta^{31}\text{P}$ in ppm)	34.1	[9]
Fluoride Ion Affinity (FIA in kJ/mol)	419	[9]	

Experimental and Computational Methodologies

A variety of techniques are employed to assess the electrophilicity of boranes. Each method relies on a different principle and provides a unique perspective on Lewis acidity.



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